

Application Notes and Protocols for the Quantification of Mesquitol by HPLC-UV

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Compound of Interest

Compound Name: *Mesquitol*
CAS No.: 109671-55-8
Cat. No.: B12774313

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Introduction

Mesquitol, a flavan-3-ol compound, is a potent antioxidant with significant interest in the pharmaceutical and nutraceutical industries.[1][2] Accurate and precise quantification of **Mesquitol** in various samples, particularly from natural sources like the heartwood of *Prosopis juliflora*, is crucial for quality control, formulation development, and research.[1][2][3] This document provides a detailed High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the reliable quantification of **Mesquitol**. The protocols and data presented are intended for researchers, scientists, and drug development professionals.

Chromatographic Conditions

A validated reverse-phase HPLC (RP-HPLC) method has been established for the quantification of **Mesquitol**. [1] The separation is achieved using a C18 column with an isocratic mobile phase, and detection is performed using a UV-Vis detector.

Parameter	Specification
HPLC System	Shimadzu LC–10AT Liquid Chromatography system or equivalent
Detector	SPD–10A UV-Vis detector or equivalent
Column	C18 LunaR column (15 cm x 2.1 mm, 2.7 µm)
Mobile Phase	Acetonitrile : Water (0.1% Formic Acid) (70:30, v/v)
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Column Temperature	25°C
Detection Wavelength	280 nm

Method Validation Summary

The HPLC-UV method for **Mesquitol** has been validated according to the International Council on Harmonisation (ICH) guidelines, demonstrating its accuracy, precision, and robustness.^[1] While specific validation data for **Mesquitol** is not publicly available, the following table summarizes typical performance characteristics for HPLC-UV analysis of flavan-3-ols, such as catechins, which are structurally similar to **Mesquitol**.

Validation Parameter	Typical Performance Characteristics
Linearity Range	1 - 100 µg/mL ^{[4][5]}
Correlation Coefficient (r ²)	> 0.999 ^[6]
Limit of Detection (LOD)	< 0.2 µg/mL ^{[4][5]}
Limit of Quantification (LOQ)	< 0.7 µg/mL ^[4]
Precision (%RSD)	Intra-day: < 2.1% Inter-day: < 6.7% ^[6]
Accuracy (Recovery %)	96% - 110% ^[6]

Experimental Protocols

Standard Solution Preparation

- **Primary Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of pure **Mesquitol** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the mobile phase (Acetonitrile:Water with 0.1% Formic Acid, 70:30 v/v). Sonicate for 10 minutes to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase to achieve concentrations within the expected linear range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

Sample Preparation (from *Prosopis juliflora* Heartwood)

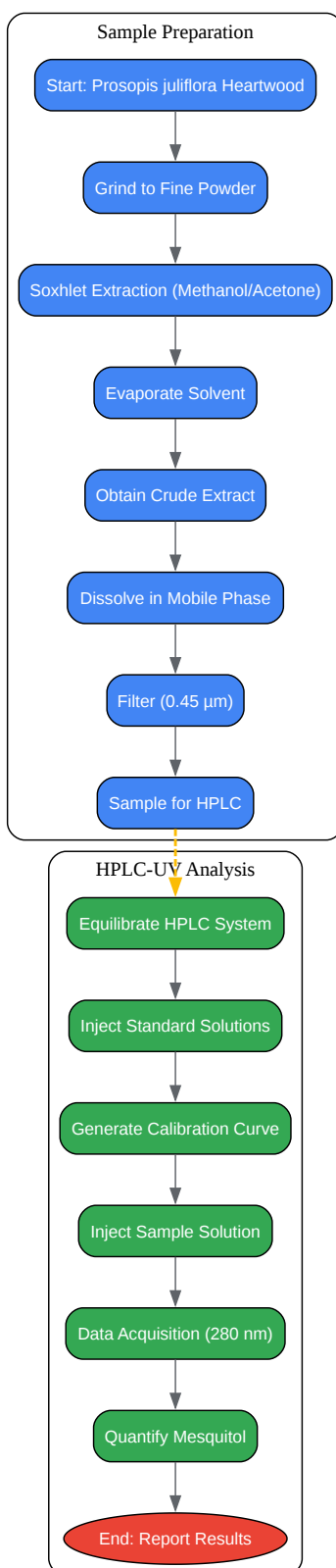
- **Extraction:**
 - Grind the dried heartwood of *Prosopis juliflora* into a fine powder.
 - Perform a Soxhlet extraction using methanol or acetone as the solvent.[\[1\]](#)
 - Evaporate the solvent from the extract under reduced pressure to obtain the crude extract.
- **Sample Solution Preparation:**
 - Accurately weigh a known amount of the crude extract.
 - Prepare a stock solution by dissolving the crude extract in the mobile phase. A suggested starting concentration is 1 mg/mL.
 - Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

HPLC Analysis Procedure

- **System Equilibration:** Equilibrate the HPLC system with the mobile phase at a flow rate of 0.4 mL/min for at least 30 minutes or until a stable baseline is achieved.

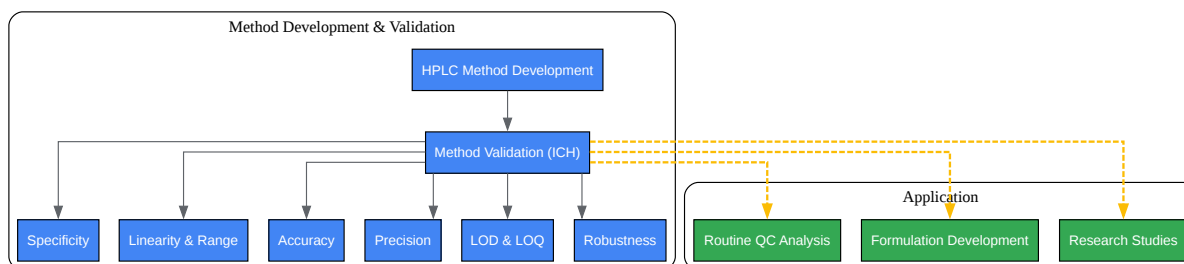
- Calibration Curve: Inject 10 μ L of each working standard solution in triplicate. Construct a calibration curve by plotting the peak area against the concentration of **Mesquitol**.
- Sample Analysis: Inject 10 μ L of the prepared sample solution in triplicate.
- Quantification: Determine the concentration of **Mesquitol** in the sample by comparing its peak area with the calibration curve.

Visualizations



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Caption: Experimental Workflow for **Mesquitol** Quantification.



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